

# Personal protective equipment for handling Ainsliadimer A

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## Compound of Interest

Compound Name: Ainsliadimer A

Cat. No.: B605252

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## Essential Safety and Handling Guide for Ainsliadimer A

Topic: Personal Protective Equipment for Handling **Ainsliadimer A**

Content Type: Provides essential, immediate safety and logistical information, including operational and disposal plans. This content provides procedural, step-by-step guidance that directly answers specific operational questions.

Audience: Researchers, scientists, and drug development professionals.

## Hazard Assessment and Key Safety Information

**Ainsliadimer A** is a sesquiterpenoid lactone dimer with potent biological activity. While a specific Safety Data Sheet (SDS) is not publicly available, published research indicates that it is a cytotoxic compound that induces cell death and inhibits the NF- $\kappa$ B signaling pathway.<sup>[1][2]</sup> Due to its cytotoxic nature, **Ainsliadimer A** should be handled as a potent and hazardous compound. All personnel must be trained in the safe handling of potent compounds before working with this substance.

Assumed Hazards:

- High Acute Toxicity: May be harmful if ingested, inhaled, or absorbed through the skin.

- Skin and Eye Irritant: May cause irritation upon contact.
- Sensitizer: May cause an allergic skin reaction.
- Target Organ Effects: Based on its mechanism of action, it may have effects on specific organs or biological pathways.

## Physicochemical and Identifier Data

Property	Value	Source
CAS Number	1039431-94-1	[1][3]
Molecular Formula	C30H34O7	[1]
Molecular Weight	506.6 g/mol	[1]
Appearance	Solid (Specific color and form not detailed in available literature)	N/A
Melting Point	Not available	N/A
Boiling Point	Not available	N/A
Solubility	Soluble in DMSO and ethanol. [1] Specific solubility data is not available.	N/A
IUPAC Name	(3aS,3'As,6aR,6'ar,7'as,8'R,9aR,9bS,10'as,10'bs,10'cs)-eicosahydro-7'a,10'a-dihydroxy-3,3',6,6'-tetrakis(methylene)spiro[azuleno[4,5-b]furan-9(2H),8'-[8H]cyclopent[3][4]azuleno[4,5-b]furan]-2,2',8(3H,3'H)-trione	[3]

## Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to prevent exposure.

PPE Category	Minimum Requirement
Hand Protection	Double-gloving with nitrile gloves is required. Change gloves immediately if contaminated.
Eye/Face Protection	ANSI Z87.1 compliant safety glasses with side shields are the minimum requirement. A full-face shield must be worn when handling the powder or solutions.
Respiratory Protection	A NIOSH-approved N95 or higher-rated respirator is required when handling the powder outside of a certified chemical fume hood or biological safety cabinet.
Body Protection	A disposable, solid-front, back-tying laboratory coat is required. For larger quantities or procedures with a high risk of splashing, chemical-resistant coveralls are recommended.
Foot Protection	Closed-toe, non-perforated shoes are mandatory. Disposable shoe covers should be worn in designated handling areas.

## Operational Plan: Safe Handling Procedures

### Designated Handling Area

All work with **Ainsliadimer A**, both in powder and solution form, must be conducted in a designated and clearly marked area. This area should be equipped with a certified chemical fume hood or a Class II biological safety cabinet. Access to this area should be restricted to authorized personnel only.

### Receiving and Storage

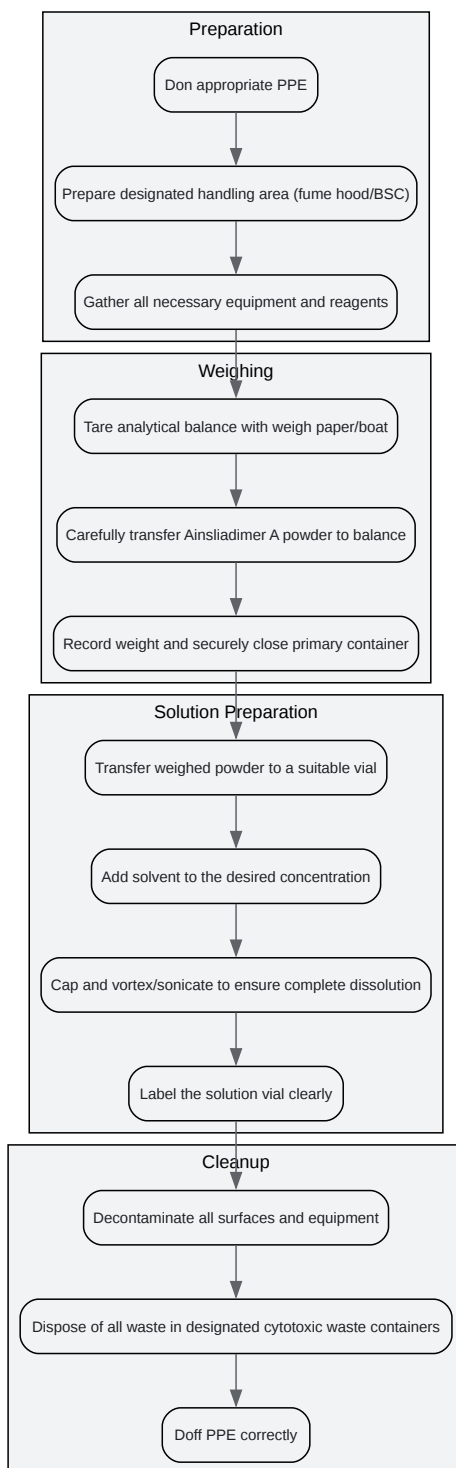
- Upon receipt, visually inspect the container for any damage or leaks. If compromised, follow spill procedures immediately.
- Store **Ainsliadimer A** in a clearly labeled, sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.

- A stock solution in an appropriate solvent (e.g., DMSO) should be stored at -20°C or -80°C as recommended by the supplier.[\[1\]](#)

## Weighing and Solution Preparation

The following workflow should be followed for weighing the solid compound and preparing solutions:

## Workflow for Weighing and Solution Preparation of Ainsliadimer A



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Workflow for weighing and preparing **Ainsliadimer A** solutions.

## Experimental Use

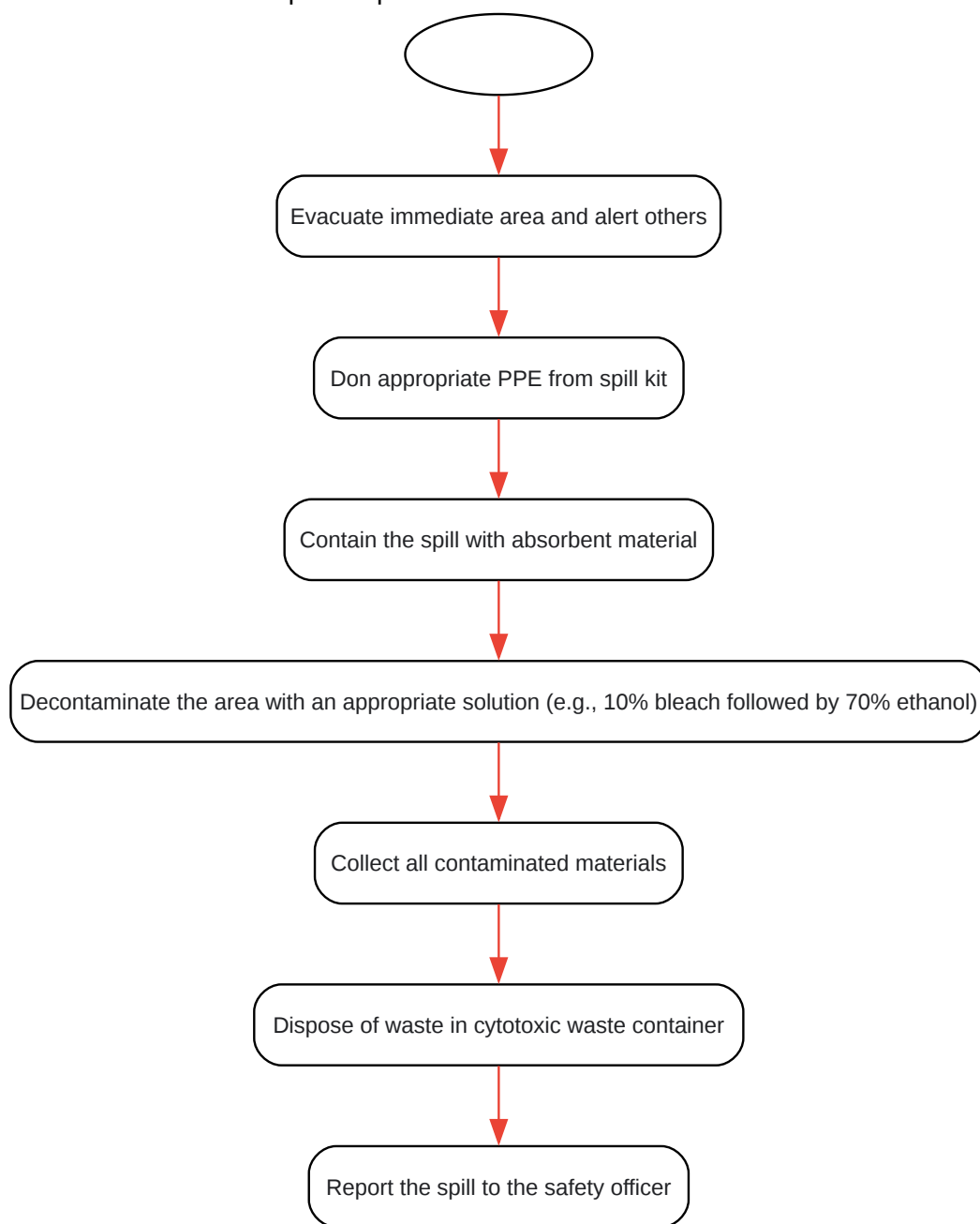
- When performing experiments, ensure that all procedures are conducted within a fume hood or biological safety cabinet.
- Use disposable plastic-backed absorbent pads to line the work surface and contain any potential spills.
- Use Luer-lock syringes and needles to prevent accidental disconnection and aerosol generation.

## Emergency Procedures

### Spills

A spill kit specifically for cytotoxic compounds must be readily available.

## Spill Response Plan for Ainsliadimer A



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